

2-Amino-1,5-naphthalenedisulfonic acid as a pH indicator experimental setup

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Compound of Interest

Compound Name:	2-Amino-1,5-naphthalenedisulfonic acid
Cat. No.:	B168413

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2-Amino-1,5-naphthalenedisulfonic Acid: Not a Conventional pH Indicator

Despite extensive research, there is no scientific literature or established protocol to support the use of **2-Amino-1,5-naphthalenedisulfonic acid** as a standalone visual pH indicator. This compound, a vital intermediate in the synthesis of various azo dyes, does not appear to exhibit the distinct, pH-dependent color changes characteristic of common acid-base indicators.

Researchers, scientists, and drug development professionals should be aware that while **2-Amino-1,5-naphthalenedisulfonic acid** is a cornerstone in the creation of colorful substances, its own properties in solution do not lend themselves to direct use for visually determining pH. The primary application of this compound lies in its chemical reactivity to form a diverse range of azo dyes, which themselves may have pH-sensitive properties.

Physicochemical Properties

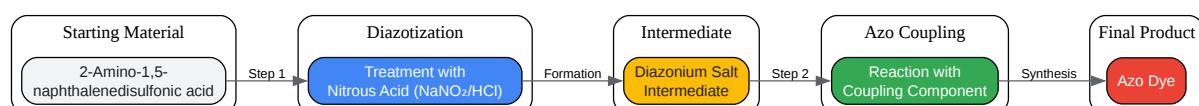
While not a visual pH indicator, understanding the basic physicochemical properties of **2-Amino-1,5-naphthalenedisulfonic acid** is crucial for its application in dye synthesis.

Property	Value
Molecular Formula	C ₁₀ H ₉ NO ₆ S ₂
Molecular Weight	303.31 g/mol
pKa	-0.51 ± 0.40 (Predicted)
Appearance	Beige to off-white powder
Solubility	Soluble in water

Application in Azo Dye Synthesis

The significance of **2-Amino-1,5-naphthalenedisulfonic acid** is in its role as a diazo component. Through a process called diazotization, the amino group (-NH₂) on the naphthalene ring is converted into a diazonium salt (-N₂⁺). This highly reactive intermediate is then coupled with other aromatic compounds (coupling components) to form azo dyes. The resulting azo compounds possess extended conjugated systems which are responsible for their vibrant colors. The final color and pH sensitivity of the synthesized dye are determined by the chemical structures of both the diazo component and the coupling component.

A generalized workflow for the synthesis of an azo dye using **2-Amino-1,5-naphthalenedisulfonic acid** is outlined below.



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Figure 1. Generalized workflow for azo dye synthesis.

Conclusion for Researchers

In summary, **2-Amino-1,5-naphthalenedisulfonic acid** is a critical precursor in the dye industry and not a direct-use pH indicator. Professionals seeking to utilize this compound should focus on its well-documented role in the synthesis of azo dyes. For applications requiring pH indication, it is recommended to select established and well-characterized pH indicators with known color transition ranges and protocols. The exploration of newly synthesized azo dyes derived from **2-Amino-1,5-naphthalenedisulfonic acid** for potential pH-indicating properties could be a valid area of research, but would require extensive experimental validation.

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